

Safe Handling and Storage of 2,3-Dimethoxybenzaldehyde: A Technical Guide

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Compound of Interest

Compound Name: 2,3-Dimethoxybenzaldehyde

Cat. No.: B126229

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This technical support center provides essential information for researchers, scientists, and drug development professionals on the safe handling and storage of **2,3-Dimethoxybenzaldehyde** in a laboratory setting.

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **2,3-Dimethoxybenzaldehyde**.

Property	Value	Source
Molecular Formula	C ₉ H ₁₀ O ₃	[1]
Molecular Weight	166.17 g/mol	[1]
Melting Point	48-55 °C (118-131 °F)	[1][2]
Boiling Point	137 °C (279 °F) at 12-16 mmHg	[1][2]
Flash Point	>110 °C (>230 °F)	[1]
Solubility	Soluble in DMSO (100 mg/mL)	[3]
Storage Temperature	Recommended: Room Temperature (see product label)	[2][4]

Troubleshooting Guide & FAQs

This section addresses specific issues that may be encountered during the handling and storage of **2,3-Dimethoxybenzaldehyde**.

Exposure Scenarios

- What should I do if **2,3-Dimethoxybenzaldehyde** comes into contact with my skin?
Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[1][5] If skin irritation occurs, seek medical attention.[1]
- What is the first aid procedure for eye contact? Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1][5] Seek immediate medical attention.[1][5]
- What should I do if I inhale **2,3-Dimethoxybenzaldehyde** dust? Move the individual to fresh air immediately.[1][5] If breathing is difficult, give oxygen. If the person is not breathing, provide artificial respiration, but do not use mouth-to-mouth resuscitation.[5] Seek medical attention.[1][5]
- What actions should be taken in case of accidental ingestion? If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water.[5] Do NOT induce vomiting.[5] Seek immediate medical aid.[5]

Handling and Storage Issues

- How should I handle **2,3-Dimethoxybenzaldehyde** to minimize exposure? Always handle this chemical in a well-ventilated area or in a chemical fume hood.[6] Avoid breathing dust, vapor, mist, or gas.[6] Prevent contact with skin and eyes by wearing appropriate personal protective equipment (PPE).[1][6]
- What are the proper storage conditions for **2,3-Dimethoxybenzaldehyde**? Store in a tightly closed container in a cool, dry, and well-ventilated area.[1][5] Keep it away from incompatible substances such as strong oxidizing agents and strong bases.[5][7]

- What should I do in the event of a small spill? For small spills, immediately clean them up using appropriate protective equipment.[5] Absorb the spill with an inert, non-combustible material like sand, earth, or vermiculite.[5][6] Then, place it into a suitable container for disposal.[1][6] Ensure the area is well-ventilated.[5]

Experimental Protocols

Adherence to the following protocols is crucial for the safe handling and storage of **2,3-Dimethoxybenzaldehyde**.

1. Receiving and Initial Storage

- Upon receipt, visually inspect the container for any damage or leaks.
- Wear appropriate PPE, including safety goggles and gloves, during inspection.
- Verify that the container is properly labeled.
- Store the chemical in a designated, well-ventilated, cool, and dry area away from incompatible materials.[1][5]

2. Dispensing and Handling

- All handling of **2,3-Dimethoxybenzaldehyde** should be conducted in a chemical fume hood.[6]
- Wear the following personal protective equipment:
 - Safety glasses or goggles.[5][7]
 - Chemical-resistant gloves (e.g., nitrile rubber).[8]
 - A lab coat or other protective clothing.[1][5]
- Avoid the formation of dust and aerosols.
- Use dedicated spatulas and glassware for dispensing.

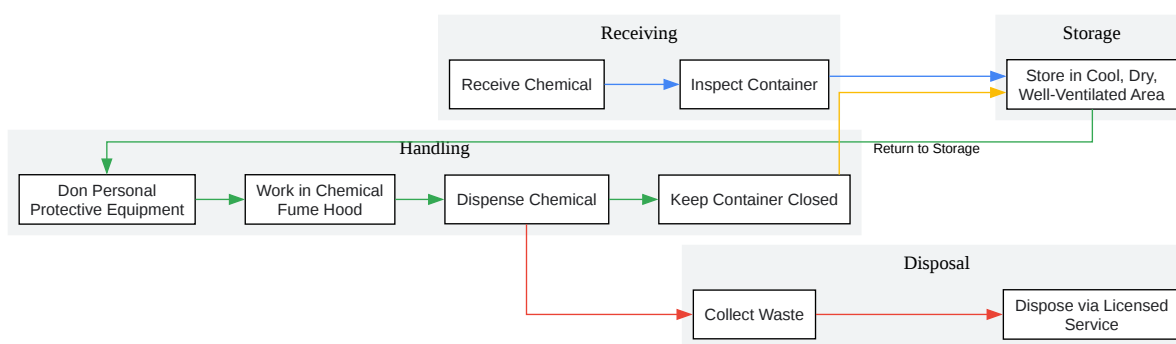
- Keep the container tightly closed when not in use.[1][5]

3. Disposal

- Dispose of waste **2,3-Dimethoxybenzaldehyde** and any contaminated materials in accordance with federal, state, and local regulations.[6]
- Contact a licensed professional waste disposal service for guidance.[6]

Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **2,3-Dimethoxybenzaldehyde** in a laboratory setting.



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Caption: Workflow for the safe handling of **2,3-Dimethoxybenzaldehyde**.

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References

- 1. sds.metasci.ca [sds.metasci.ca]
- 2. sigmaaldrich.cn [sigmaaldrich.cn]
- 3. glpbio.com [glpbio.com]
- 4. carlroth.com:443 [carlroth.com:443]
- 5. 2,3-Dimethoxybenzaldehyde(86-51-1) MSDS Melting Point Boiling Point Density Storage Transport [chemicalbook.com]
- 6. pfaltzandbauer.com [pfaltzandbauer.com]
- 7. fishersci.com [fishersci.com]
- 8. WERCS Studio - Application Error [assets.thermofisher.com]
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